

In-Depth Technical Guide: Molecular Weight of 17:0-18:1 PE-d5

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Compound of Interest

Compound Name: 17:0-18:1 PE-d5

CAS No.: 2342575-56-6

Cat. No.: B15552465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of the deuterated phospholipid 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**). This lipid is a critical internal standard in lipidomic analyses, enabling precise quantification of its non-deuterated counterpart in complex biological samples through mass spectrometry. Understanding its precise molecular weight is fundamental for accurate instrument calibration and data interpretation.

Data Presentation: Molecular Weight and Formula

The key quantitative data for **17:0-18:1 PE-d5** and its corresponding non-deuterated form are summarized below. The inclusion of five deuterium atoms results in a predictable mass shift, which is the basis of its utility as an internal standard.

Property	17:0-18:1 PE (Non-Deuterated)	17:0-18:1 PE-d5 (Deuterated)
Synonym	1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine	1-heptadecanoyl-2-oleoyl-sn-glycero(d5)-3-phosphoethanolamine
Chemical Formula	C ₄₀ H ₇₈ NO ₈ P	C ₄₀ H ₇₃ D ₅ NO ₈ P[1]
Average Molecular Weight (g/mol)	732.04[2]	737.05 - 737.07[1][3][4]
Monoisotopic Mass (Da)	731.5465	736.5779

Methodology for Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The calculation for **17:0-18:1 PE-d5** is based on its chemical formula, derived from the structure of its parent molecule, 17:0-18:1 PE.

- **Base Molecule Calculation:** The molecular weight of the non-deuterated 17:0-18:1 PE (C₄₀H₇₈NO₈P) is calculated by summing the masses of 40 carbon atoms, 78 hydrogen atoms, 1 nitrogen atom, 8 oxygen atoms, and 1 phosphorus atom. This yields a molecular weight of approximately 732.04 g/mol .[2]
- **Isotopic Substitution:** The deuterated standard, **17:0-18:1 PE-d5**, replaces five specific hydrogen atoms (¹H) with five deuterium atoms (²H or D). Commercially available standards typically feature this substitution on the glycerol backbone.[3]
- **Mass Difference Calculation:** To determine the new molecular weight, the mass of five hydrogen atoms is subtracted and the mass of five deuterium atoms is added.
 - Atomic mass of Hydrogen (¹H) ≈ 1.008 Da
 - Atomic mass of Deuterium (²H/D) ≈ 2.014 Da[2][5]
 - Mass difference per substitution ≈ 1.006 Da
 - Total mass increase for d5 ≈ 5 * 1.006 Da = 5.03 Da

- Final Molecular Weight: The calculated molecular weight of the deuterated lipid is therefore approximately $732.04 + 5.03 = 737.07$ g/mol , which aligns with the values provided by commercial suppliers.[3]

This calculated mass difference is the key principle that allows mass spectrometers to distinguish the internal standard from the endogenous analyte.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the core components of the phospholipid and the incorporation of the deuterium atoms that define **17:0-18:1 PE-d5**.

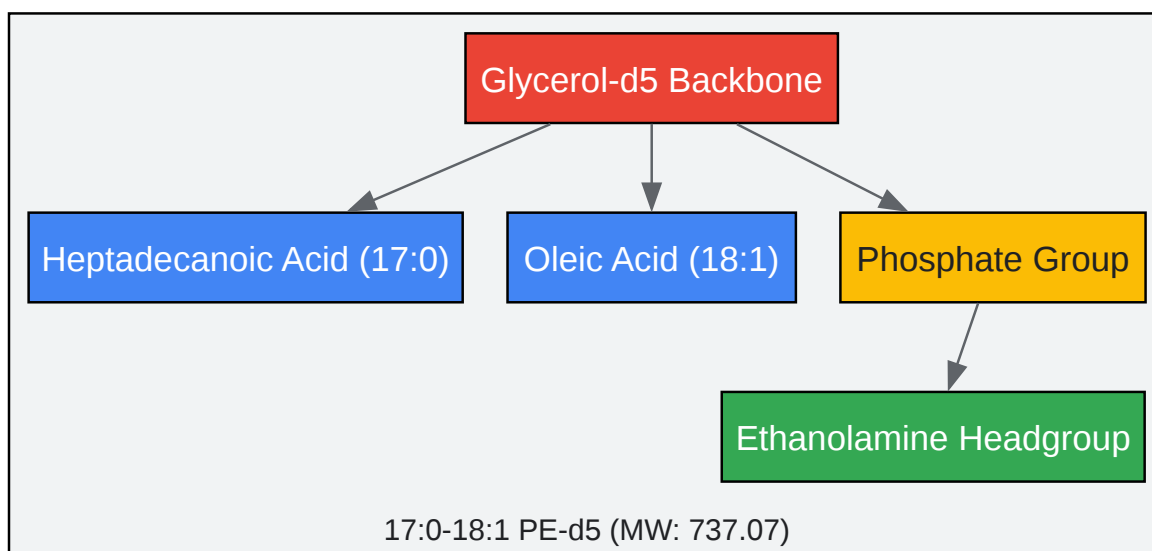


Diagram 1: Molecular Composition of 17:0-18:1 PE-d5

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Diagram 1: Molecular Composition of **17:0-18:1 PE-d5**

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